

Essential Safety and Logistical Information for Handling CB-839 (Telaglenastat)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GMA-839

Cat. No.: B1671973

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Disclaimer: The compound "**GMA-839**" is not a standard chemical identifier. Based on the context of researchers, scientists, and drug development professionals, this guide assumes the user is referring to CB-839, a potent and selective glutaminase 1 (GLS1) inhibitor, also known as Telaglenastat. CB-839 is an investigational therapeutic with significant interest in cancer metabolism research. Should you be working with Glycidyl Methacrylate (GMA), please consult its specific Safety Data Sheet (SDS) as it has different handling requirements.

This document provides immediate safety protocols, operational guidelines, and disposal plans for the handling of CB-839 in a laboratory setting.

Chemical and Physical Properties

A foundational understanding of CB-839's properties is crucial for its safe handling.

| Property | Value |
|---------------------|--|
| Synonyms | GLS1 Inhibitor III, Telaglenastat |
| CAS Number | 1439399-58-2 |
| Molecular Formula | C ₂₆ H ₂₄ F ₃ N ₇ O ₃ S |
| Molecular Weight | 571.6 g/mol |
| Appearance | Crystalline solid |
| Storage Temperature | -20°C |

Personal Protective Equipment (PPE) and Safe Handling

While CB-839 is not classified as a hazardous substance according to the Globally Harmonized System (GHS), adherence to standard laboratory safety procedures is essential.

Engineering Controls:

- Work in a well-ventilated area. A chemical fume hood is recommended for procedures that may generate dust or aerosols.

Personal Protective Equipment:

- Gloves: Use impermeable and chemical-resistant gloves.
- Lab Coat: A standard lab coat should be worn to protect from potential skin contact.
- Eye Protection: While the SDS does not mandate eye protection, it is best practice to wear safety glasses.
- Respiratory Protection: Not required for normal handling.

Hygiene Measures:

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.
- Avoid inhalation and contact with skin and eyes.

Storage and Stability

Proper storage is critical to maintain the integrity of CB-839.

| Form | Storage Condition | Stability |
|--------------------------|-------------------|--|
| Solid | -20°C | ≥ 4 years |
| Stock Solution (in DMSO) | -80°C or -20°C | 1 year at -80°C, 6 months at -20°C[1] |
| Aqueous Solution | Room Temperature | Not recommended for storage for more than one day[1] |

Experimental Protocols

Preparation of Stock Solutions:

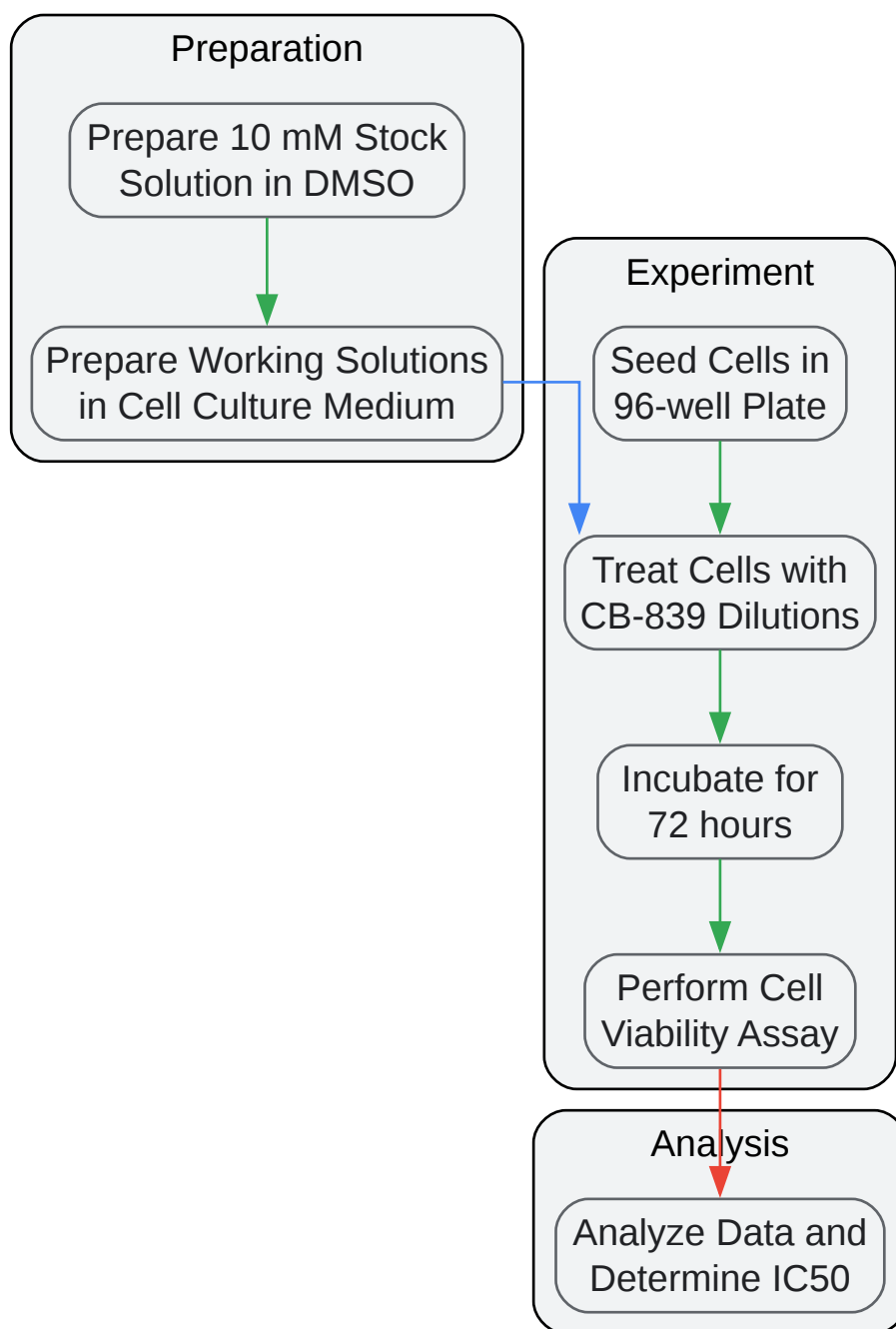
CB-839 is soluble in organic solvents like DMSO and dimethyl formamide.[1]

- To prepare a 10 mM stock solution in DMSO:
 - Weigh out 5.72 mg of CB-839 powder.
 - Add 1 mL of DMSO to the powder.
 - Vortex or sonicate until the solid is completely dissolved. The solubility in DMSO is approximately 20 mg/mL.[1]
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C.
- Preparation of working solutions in aqueous buffers:
 - CB-839 is sparingly soluble in aqueous buffers.[1]
 - To achieve maximum solubility, first dissolve CB-839 in DMSO and then dilute with the aqueous buffer of choice.[1]

In Vitro Cell-Based Assay Protocol (Example):

This protocol outlines a general workflow for treating cancer cell lines with CB-839 to assess its anti-proliferative effects.

- **Cell Seeding:** Plate cancer cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- **Drug Preparation:** Prepare serial dilutions of the CB-839 stock solution in the appropriate cell culture medium to achieve the desired final concentrations.
- **Cell Treatment:** Remove the existing medium from the cells and add the medium containing the various concentrations of CB-839. Include a vehicle control (medium with the same concentration of DMSO used for the highest CB-839 concentration).
- **Incubation:** Incubate the cells for the desired treatment duration (e.g., 72 hours).
- **Viability Assay:** Assess cell viability using a standard method such as the CellTiter-Glo® Luminescent Cell Viability Assay.
- **Data Analysis:** Determine the IC_{50} value by plotting cell viability against the log of the CB-839 concentration.



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In Vitro Cell Viability Assay Workflow for CB-839.

Disposal Plan

Follow institutional and local regulations for chemical waste disposal.

Step-by-Step Disposal Guidance:

- **Waste Identification:** All materials contaminated with CB-839, including unused solutions, pipette tips, and culture plates, should be considered chemical waste.
- **Segregation:** Keep CB-839 waste separate from other waste streams like regular trash or biohazardous waste.
- **Containerization:**
 - Use a designated, leak-proof, and clearly labeled hazardous waste container.
 - The container must be compatible with the waste (e.g., a high-density polyethylene container).
 - The label should clearly state "Hazardous Waste," "CB-839," and the solvent used (e.g., "in DMSO").
- **Accumulation:**
 - Keep the hazardous waste container securely closed when not in use.
 - Store the container in a designated, well-ventilated, and secure area.
- **Disposal:**
 - Arrange for pickup and disposal by your institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal company.
 - Do not pour CB-839 waste down the drain or dispose of it in regular trash.
 - Smaller quantities may be disposable with household waste, but always consult your local regulations and institutional policies first.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling CB-839 (Telaglenastat)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1671973#personal-protective-equipment-for-handling-gma-839>]

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